

3,5-dimethoxybenzaldehyde reaction conditions temperature catalyst

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Experimental Protocol: Synthesis of DPP-23

This is a modified procedure for synthesizing DPP-23 from **3,5-dimethoxybenzaldehyde** and 2'-methoxyacetophenone, yielding pale yellow crystals with a 90% yield [1].

Reaction Setup Diagram



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Step-by-Step Procedure

• Reaction

- Dissolve **2'-methoxyacetophenone** (1.25 g, 8.22 mmol) and **3,5-dimethoxybenzaldehyde** (1.37 g, 8.22 mmol) in 30 ml of anhydrous ethanol [1].
- Add **potassium hydroxide (KOH)** (923 mg, 16.5 mmol) to the solution [1].
- Stir the reaction at **room temperature** for 45 minutes [1].
- Monitor reaction completion by **TLC** using a mobile phase of n-Hexane/Diethyl ether (1:1) [1].

• Work-up and Purification

- Add 20 ml of water to the reaction mixture [1].
- Extract the product with **ethyl acetate** (2 x 20 ml) [1].
- Combine the organic layers and dry over **anhydrous sodium sulfate (Na₂SO₄)** [1].
- Filter off the solid and concentrate the filtrate under **reduced pressure** [1].
- Purify the crude residue by **column chromatography** on silica gel, eluting with n-Hexane/Et₂O (3:1) [1].
- Concentrate the collected fractions to a yellowish oil, then dissolve in methanol and store at **4°C overnight** to obtain pale yellow crystals of DPP-23 (2.20 g, 90% yield) [1].

Characterization Data The structure of the final product (DPP-23) was confirmed with the following data [1]:

- **¹H NMR** (400 MHz, CDCl₃): δ 3.82 (s, 6H), 3.89 (s, 3H), 6.50 (t, 1H), 6.72 (d, 2H), 7.00 (dd, 1H), 7.04 (td, 1H), 7.31 (d, 1H), 7.47 (ddd, 1H), 7.52 (d, 1H), 7.61 (dd, 1H).
- **¹³C NMR** (101 MHz, CDCl₃): δ 55.58, 55.90, 102.57, 106.43, 111.75, 120.87, 127.72, 129.33, 130.45, 133.02, 137.16, 143.41, 158.21, 161.10, 193.19.
- **Melting Point**: 53–55°C.
- **MS (MALDI)**: Calculated for C₁₈H₁₉O₄ [M+H]⁺: 299.128; Found: 299.074.

Chemical Profile of 3,5-Dimethoxybenzaldehyde

This table summarizes the key identifiers and physical properties of **3,5-dimethoxybenzaldehyde** for easy reference [2] [3] [4].

Property	Value / Description
CAS Number	7311-34-4 [2] [3] [4]
Molecular Formula	C ₉ H ₁₀ O ₃ [2] [3] [4]
Molecular Weight	166.18 g/mol [2] [4]
Purity	Available from 97% to ≥99% [2] [4]
Melting Point	44-48°C (97% purity); 43-50°C (≥99% purity) [2] [4]
Boiling Point	115-118 °C at 1 mm Hg [2]

Property	Value / Description
Appearance	White to light yellow crystals [4]
Storage	Store at 0-8°C [4]

Frequently Asked Questions & Troubleshooting

Q1: What are the key applications of 3,5-dimethoxybenzaldehyde in pharmaceutical research? It is a versatile building block used as a key intermediate in synthesizing various pharmaceuticals, including compounds with anti-inflammatory and analgesic properties. It's also important in material science, fragrance industry, and as a model compound in pyrolysis studies [5] [6] [4].

Q2: I'm getting a low yield and poor melting point in a methylation reaction with trimethyl phosphate (TMP). How can I improve this? A discussion on ScienceMadness highlights similar issues. Here are potential solutions:

- **Avoid Refluxing DMF:** Refluxing DMF, especially in the presence of a base like K_2CO_3 , can lead to significant decomposition and impurities. Lower the reaction temperature to around **105°C** [7].
- **Improve Mixing:** If attempting a melt-phase reaction (without solvent), poor stirring can drastically reduce yield. Ensure efficient agitation or consider using a minimal amount of anhydrous DMF to improve mixing [7].
- **Purification Method:** Simple crystallization from methanol/water may not yield a pure product. For **3,5-dimethoxybenzaldehyde** derivatives, purification via the **bisulfite adduct** in ethyl acetate is reported to work well for removing impurities [7].

Q3: How is 3,5-dimethoxybenzaldehyde formed in pyrolysis, and what does this indicate? In a pyrolysis study of a β -1-type lignin dimer, **3,5-dimethoxybenzaldehyde was the major product**, accounting for over 50% of the output. This formation occurs through a concerted decomposition mechanism at high temperatures (around 800°C). This indicates the compound has significant thermal stability under these specific conditions and is a key fragment in the breakdown of complex lignin structures [6].

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References

1. Synthesis, purification, and characterization of DPP-23 [bio-protocol.org]
2. 3,5-Dimethoxybenzaldehyde [oakwoodchemical.com]
3. 3,5-Dimethoxybenzaldehyde - the NIST WebBook [webbook.nist.gov]
4. 3,5-Dimethoxybenzaldehyde [chemimpex.com]
5. Crystallographic and DFT study of novel ... [pmc.ncbi.nlm.nih.gov]
6. Experimental and theoretical studies on the pyrolysis mechanism of ... [bioresources.cnr.ncsu.edu]
7. Improving yields of TMP methylation? [sciencemadness.org]

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